

# Essential Safety and Operational Guide for Handling Ethyl 3-nitropropanoate

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## Compound of Interest

Compound Name: Ethyl 3-nitropropanoate

Cat. No.: B1247394

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This guide provides immediate, essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling **Ethyl 3-nitropropanoate**. The following procedures for personal protective equipment, operational handling, and disposal are designed to ensure a safe laboratory environment.

## Physicochemical and Hazard Data

While specific quantitative data for **Ethyl 3-nitropropanoate** is limited, the following table summarizes key information for structurally similar compounds to guide precautionary measures.

Property	Data	Source Compound
Molecular Formula	C5H9NO4	Ethyl 3-nitropropanoate
Molecular Weight	147.13 g/mol	Ethyl 3-nitropropanoate
Appearance	Data not available	-
Boiling Point	Data not available	-
Specific Gravity	1.130	Ethyl 2-nitropropionate[1]
Flash Point	Combustible liquid with a flash point between 37.8°C and 93.3°C[2]	General classification for similar liquids
Hazards	Irritating to eyes[2][3]. May cause skin and respiratory irritation[3][4]. Flammable liquid[2][4].	Ethyl 3-(m-nitrophenyl)-3-oxopropionate, Ethyl propionate

## Personal Protective Equipment (PPE)

To ensure safety and minimize exposure, the following personal protective equipment is mandatory when handling **Ethyl 3-nitropropanoate**.

### Eye and Face Protection

- Requirement: Wear chemical safety goggles or a face shield.[1][2][5] Standard safety glasses are not sufficient.
- Rationale: Protects against splashes that can cause serious eye irritation.[2][3]

### Skin Protection

- Hand Protection:
  - Requirement: Wear chemical-resistant gloves, such as PVC or neoprene.[1]
  - Protocol: Inspect gloves for any signs of degradation or puncture before use. Use proper glove removal technique to avoid skin contact. Wash and dry hands thoroughly after

handling the substance.[1]

- Body Protection:
  - Requirement: A lab coat is mandatory.[2] For larger quantities or situations with a higher risk of splashing, a full suit or a PVC apron should be worn.[1][2]
  - Protocol: Contaminated clothing should be removed immediately, and the affected skin washed with water.[6] Do not allow clothing wet with the material to remain in contact with the skin.[1]

## Respiratory Protection

- Requirement: Use a NIOSH/MSHA-approved vapor respirator when ventilation is inadequate or when airborne concentrations may exceed exposure limits.[2][5]
- Protocol: Ensure the respirator is properly fitted and certified for organic vapors.[2]

## Operational and Disposal Plan

### Safe Handling Procedures

- Ventilation: Always handle **Ethyl 3-nitropropanoate** in a well-ventilated area, preferably inside a chemical fume hood.[2][7]
- Avoiding Contact: Avoid all personal contact, including inhalation of vapors.[1] Do not get the chemical in your eyes, on your skin, or on your clothing.[5]
- Ignition Sources: Keep the substance away from heat, sparks, and open flames.[2][4][8] Use non-sparking tools and take precautionary measures against static discharge by grounding all equipment.[4][8][9]
- Hygiene: Wash your face and hands thoroughly after handling.[5] Do not eat, drink, or smoke in the handling area.[10]

## Storage Plan

- Container: Store in a tightly closed, original container.[1][2][5]

- Location: Keep in a cool, dry, and well-ventilated place.[1][2][5] The storage area should be secure and accessible only to authorized personnel.[10]
- Incompatibilities: Store away from incompatible materials such as oxidizing agents and metals.[1][2][8]

## Spill Management

- Minor Spills:
  - Remove all sources of ignition.[1]
  - Ventilate the area.
  - Absorb the spill with an inert material such as sand, silica gel, or a commercial absorbent.[11]
  - Collect the absorbed material into a suitable, closed container for disposal.[11]
- Major Spills:
  - Evacuate the area and move upwind.[1]
  - Alert emergency responders and inform them of the nature and location of the hazard.[1]
  - Prevent the spill from entering sewers or confined areas.[2]
  - Only personnel with appropriate full-body protective clothing and a self-contained breathing apparatus should enter the area.[1]

## Disposal Plan

- Waste Classification: **Ethyl 3-nitropropanoate** waste is considered hazardous.[5]
- Procedure:
  - Collect surplus and non-recyclable material in a suitable, closed, and properly labeled container.[7] Do not mix with other waste.[7]

- Engage a licensed professional waste disposal service for disposal.<sup>[7][12]</sup> Do not dispose of the chemical down the drain or in regular trash.<sup>[7]</sup>
- The recommended method of disposal is incineration in a facility equipped with an afterburner and scrubber.<sup>[12]</sup>

## First Aid Measures

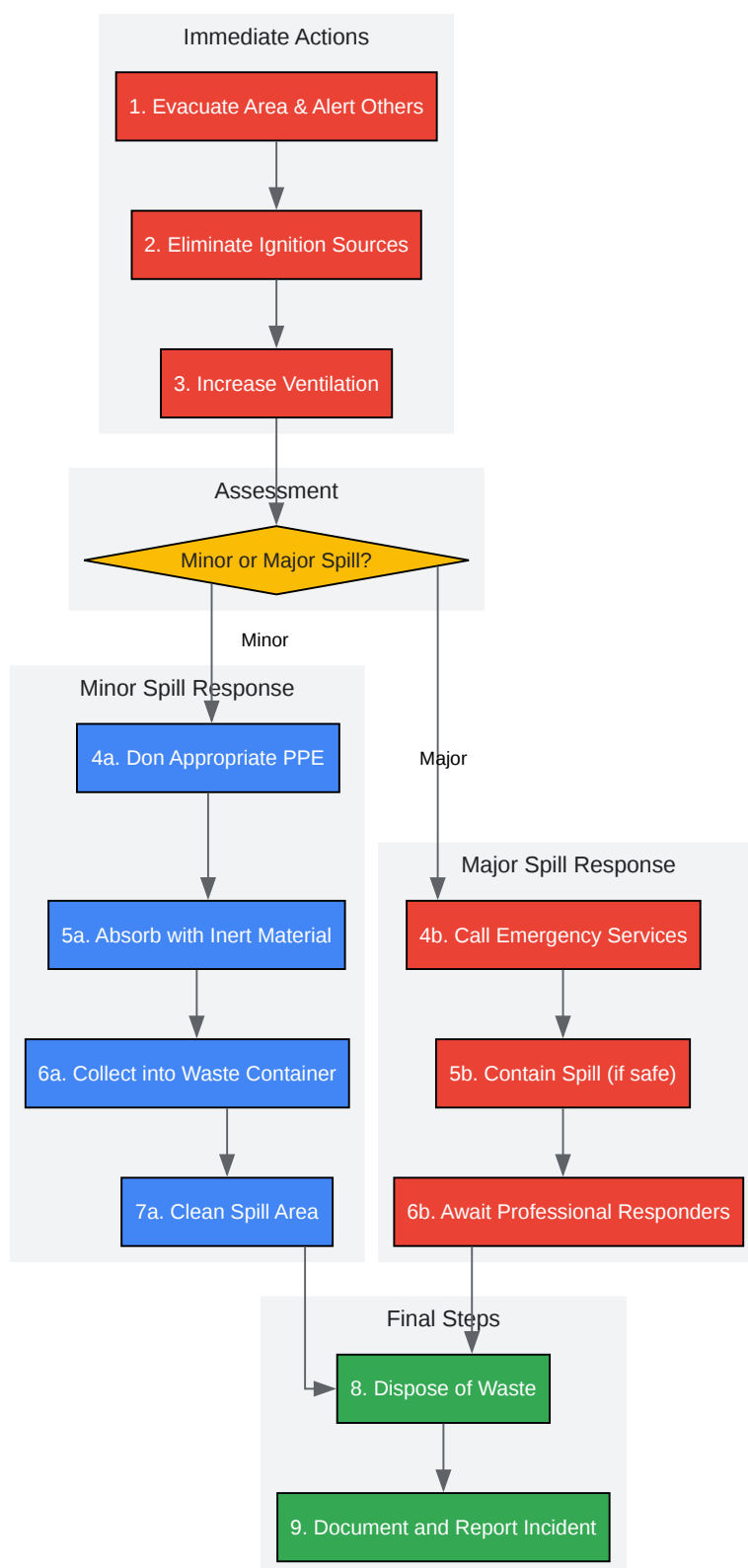
Immediate action is crucial in the event of exposure.

- Inhalation:
  - Move the exposed person to fresh air immediately.<sup>[3][6]</sup>
  - If breathing has stopped or is difficult, provide artificial respiration or oxygen.<sup>[3][6]</sup>
  - Keep the person warm and at rest.<sup>[6]</sup>
  - Seek immediate medical attention.<sup>[3][6]</sup>
- Skin Contact:
  - Immediately remove all contaminated clothing.<sup>[1]</sup>
  - Wash the affected skin promptly and thoroughly with soap and plenty of water.<sup>[3][5][6]</sup>
  - If irritation persists, seek medical attention.<sup>[3][6]</sup>
- Eye Contact:
  - Rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids.<sup>[3][5]</sup>
  - Remove contact lenses if present and easy to do so. Continue rinsing.<sup>[3][5]</sup>
  - Seek immediate medical attention.<sup>[3][5]</sup>
- Ingestion:
  - Clean the mouth with water and drink plenty of water afterward.<sup>[3][5]</sup>

- Do NOT induce vomiting unless instructed to do so by a medical professional.[13]
- Seek immediate medical attention and show the container or label.[2][6]

In case of poisoning, call the Poison Help line at 1-800-222-1222.[14]

## Emergency Workflow: Chemical Spill



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Caption: Workflow for handling a chemical spill.

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